

Isosilybin B ^1H and ^{13}C NMR spectra interpretation

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Compound Focus: Isosilybin B

CAS No.: 142796-22-3

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The Challenge of Interpreting Isosilybin B NMR

A significant challenge in interpreting the ^1H and ^{13}C NMR spectra of **Isosilybin B** is its extreme similarity to the spectra of its closely related isomers.

- **Extreme Spectral Similarity:** A scientific review notes that silybin A, silybin B, isosilybin A, and **isosilybin B** have nearly identical ^1H and ^{13}C NMR spectra without characteristic signals for easy identification [1]. The ^1H NMR spectrum of **Isosilybin B** is described as "very similar to that of silybin A with less than 0.01 ppm differences in chemical shifts" [1].
- **Difficulty in Distinguishing Isomers:** The differences in the ^{13}C NMR spectra between silybin A and silybin B are not greater than 0.06 ppm, indicating that telling these compounds apart based solely on chemical shifts in a mixture is very difficult [1].

Established Molecular Structure and Stereochemistry

The full stereochemistry of **Isosilybin B** has been unambiguously determined. The table below summarizes the key structural information.

| Property | Description |
|---------------------|--|
| Systematic Name | (2R,3R)-3,5,7-Trihydroxy-2-[(2S,3S)-2-(4-hydroxy-3-methoxyphenyl)-3-(hydroxymethyl)-2,3-dihydrobenzo[1,4]dioxin-6-yl]-4-chromanone [2] |
| Molecular Formula | C ₂₅ H ₂₂ O ₁₀ [3] [2] |
| Molecular Weight | 482.44 g/mol [2] |
| CAS Registry Number | 142796-22-3 [2] |
| Stereochemistry | 2R, 3R, 7'S, 8'S [4] [5] |

This structural determination was achieved through a combination of techniques including X-ray crystallography, comprehensive NMR analysis (COSY, HMQC, HMBC), and optical rotation data [4] [1].

A Practical Workflow for Analysis

Based on the literature, analyzing **Isosilybin B** requires more than just NMR spectroscopy. The following workflow, based on the methods used by researchers, outlines a practical approach to isolate and identify this compound.



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Methodology for Separation and Identification

The experimental protocols from the search results emphasize a multi-step purification and confirmation process [4] [1] [6]:

- **Separation:** Pure **Isosilybin B** is typically separated from the complex silymarin mixture using sequential **silica gel column chromatography**, followed by **preparative reversed-phase HPLC** [4] [1].
- **HPLC Analysis:** Reversed-phase HPLC shows significant differences in retention times for the various isomers, making it a critical tool for distinguishing and quantifying **Isosilybin B** after separation [1] [6].
- **Stereochemical Confirmation:** As NMR alone is insufficient, the absolute configuration (stereochemistry) was determined by a combination of **X-ray crystallographic analysis** and **optical rotation data** [4] [1].

Research Context and Potential

Isosilybin B is a minor constituent of silymarin (typically <5%) but shows promising bioactivity [7] [8]. Recent studies highlight its potential as a novel therapeutic agent, with **greater cytotoxicity toward liver cancer cells** and **strong anti-fibrotic properties** compared to the more abundant silibinin [7] [8]. This growing interest in its biological effects may lead to more detailed public spectral data in the future.

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References

1. Isosilybin - an overview | ScienceDirect Topics [sciencedirect.com]
2. Isosilybin B | CAS 142796-22-3 [scbt.com]
3. Isosilybin B | C25H22O10 | CID 10885340 - PubChem - NIH [pubchem.ncbi.nlm.nih.gov]
4. Molecular structure and stereochemistry of silybin A ... - PubMed [pubmed.ncbi.nlm.nih.gov]
5. Molecular Structure and Stereochemistry of Silybin A, Silybin... [figshare.com]

6. Simple and Rapid HPLC Separation and Quantification of ... [pmc.ncbi.nlm.nih.gov]

7. Isosilybin B: a potential novel therapeutic agent with ... [pmc.ncbi.nlm.nih.gov]

8. Isosilybin B: a potential novel therapeutic agent with ... [communities.springernature.com]

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